

A Technical Guide to the Solubility of Morpholinyl Mercaptobenzothiazole in Organic Solvents

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Compound of Interest

Compound Name: *Morpholinyl
mercaptobenzothiazole*

Cat. No.: *B1258218*

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This technical guide provides a detailed overview of the solubility of **Morpholinyl mercaptobenzothiazole** (also known as 2-(Morpholinothio)benzothiazole or MBS). The solubility of this compound is a critical physical property for its application in various fields, including its primary use as a delayed-action accelerator in the rubber industry and for research into its potential therapeutic properties. This document compiles available solubility data, outlines a standard experimental protocol for its quantitative determination, and presents a logical workflow for solubility assessment.

Solubility Profile of Morpholinyl Mercaptobenzothiazole

Current publicly available data on the solubility of **Morpholinyl mercaptobenzothiazole** is primarily qualitative. While specific quantitative values are not widely reported in scientific literature, a consistent profile of its solubility in common organic solvents has been established.

Qualitative Summary:

- Soluble in: Acetone, Benzene, Chloroform, and Methanol.^{[1][2][3][4][5]}

- Somewhat Soluble in: Ethanol.
- Insoluble in: Water.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

One source further specifies its solubility in "acetone organic liquids, including fats and oils of ether".[\[6\]](#)

Quantitative Solubility Data

A comprehensive search of scientific databases and literature did not yield specific quantitative solubility data (e.g., g/L or mg/mL at defined temperatures) for **Morpholinyl mercaptobenzothiazole**. The following table is structured to incorporate such data as it becomes available through experimental determination.

Organic Solvent	Chemical Formula	Solubility (g/L)	Temperature (°C)
Acetone	C ₃ H ₆ O	Data Not Available	Data Not Available
Benzene	C ₆ H ₆	Data Not Available	Data Not Available
Chloroform	CHCl ₃	Data Not Available	Data Not Available
Methanol	CH ₄ O	Data Not Available	Data Not Available
Ethanol	C ₂ H ₆ O	Data Not Available	Data Not Available

The absence of this data underscores the necessity for experimental measurement for applications requiring precise concentrations.

Experimental Protocol for Thermodynamic Solubility Determination

The following protocol describes the shake-flask method, a reliable and standard procedure for determining the thermodynamic equilibrium solubility of a compound in a given solvent. This methodology can be readily applied to obtain the quantitative data for **Morpholinyl mercaptobenzothiazole**.

Objective: To quantitatively determine the solubility of **Morpholinyl mercaptobenzothiazole** in various organic solvents at a specified temperature (e.g., 25°C).

Materials:

- High-purity **Morpholinyl mercaptobenzothiazole**
- Analytical grade organic solvents (Acetone, Benzene, Methanol, etc.)
- Scintillation vials or flasks with screw caps
- Constant temperature orbital shaker or incubator
- Analytical balance
- Calibrated pipettes
- Syringe filters (0.22 µm or 0.45 µm, compatible with the solvent)
- Quantification instrument: High-Performance Liquid Chromatography (HPLC) with a UV detector or a UV-Vis Spectrophotometer.

Methodology:

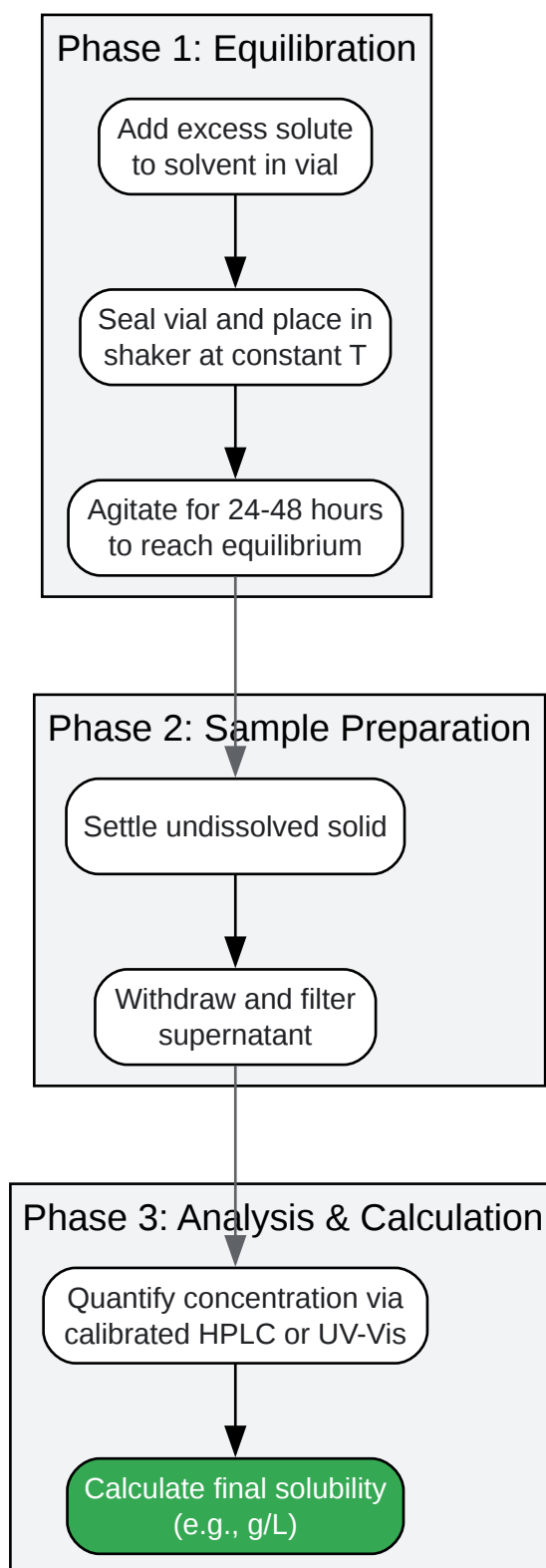
- Preparation of Saturated Solutions:
 - Add an excess amount of solid **Morpholinyl mercaptobenzothiazole** to a series of vials. An amount sufficient to ensure a solid phase remains at equilibrium is required.
 - Accurately pipette a known volume of the desired organic solvent into each vial.
 - Tightly seal the vials to prevent solvent evaporation during equilibration.
 - Place the vials into a constant temperature shaker and agitate for a sufficient duration (typically 24 to 48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:

- After the equilibration period, stop the agitation and allow the vials to rest at the constant temperature for at least 2 hours to permit the excess solid to settle.
- Carefully withdraw a known volume of the clear supernatant.
- Immediately filter the supernatant using a syringe filter to remove all undissolved microparticles.
- Quantification:
 - HPLC Method (Preferred):
 - Prepare a series of standard solutions of **Morpholinyl mercaptobenzothiazole** with known concentrations in the same solvent.
 - Generate a calibration curve by plotting the HPLC peak area versus the concentration of the standard solutions.
 - Inject the filtered sample supernatant (diluted if necessary) into the HPLC.
 - Determine the concentration of the dissolved compound by interpolating its peak area on the calibration curve.
 - UV-Vis Spectrophotometry Method:
 - Prepare standard solutions and generate a calibration curve based on absorbance at a specific wavelength (λ_{max}).
 - Dilute the filtered sample supernatant to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance and calculate the concentration.
- Calculation of Solubility:
 - Using the concentration determined from the calibration curve, calculate the solubility. Account for any dilutions made during sample preparation.

- Express the final solubility in standard units, such as g/L or mg/mL.

Visualization of Experimental Workflow

The following diagram illustrates the logical steps for the experimental determination of solubility using the shake-flask method.



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Caption: Workflow for the shake-flask method of solubility determination.

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